

Personal protective equipment for handling Disperse Red 60

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Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B082247

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Essential Safety and Handling Guide for Disperse Red 60

This guide provides crucial safety and logistical information for the handling and disposal of **Disperse Red 60** (CAS No. 17418-58-5) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Disperse Red 60 is a fine, deep-red powder that is insoluble in water.^{[1][2][3]} It is classified as a skin sensitizer and may cause an allergic skin reaction.^{[4][5][6]} Adherence to the safety protocols outlined below is essential to minimize exposure and ensure safe laboratory operations.

Quantitative Safety Data

The following table summarizes key quantitative data for **Disperse Red 60**. It is important to note that specific occupational exposure limits (OELs) have not been established. Therefore, exposure should be kept to a minimum.

| Parameter | Value | Reference |
|---|--|-----------|
| Toxicity to Fish | LC50 - Oncorhynchus mykiss (Rainbow trout) - ca. 485 mg/L - 96 h | [4] |
| Toxicity to Aquatic Invertebrates | EC50 - Daphnia magna (Water flea) - > 100 mg/L - 48 h | [4] |
| Toxicity to Algae | EC50 - Desmodesmus subspicatus (Green algae) - ca. 19 mg/L - 72 h | [4] |
| Toxicity to Microorganisms | IC50 - Activated sludge - > 1000 mg/L - 3 h | [4] |
| Water Solubility | < 1 mg/mL at 20 °C (68 °F) | [4][7] |
| Partition Coefficient (n-octanol/water) | log Pow = ca. 1.766 at 20 °C | [4][6] |

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **Disperse Red 60** to prevent skin contact, inhalation, and eye contact.[4][6]

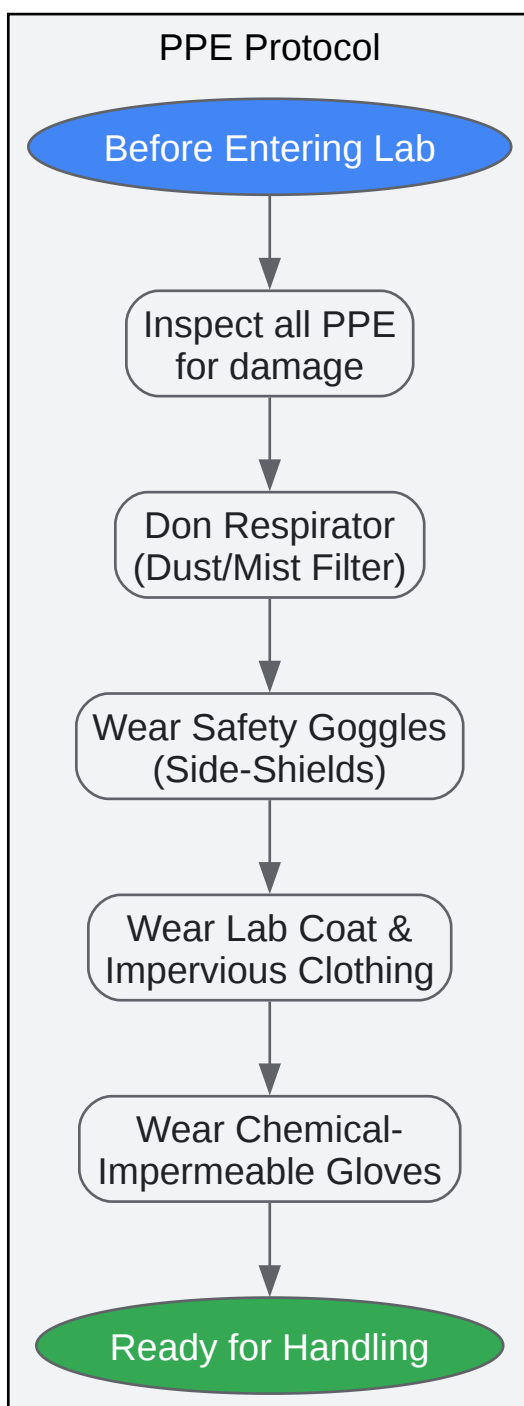
Required PPE:

- **Respiratory Protection:** When handling the powder (e.g., weighing, transferring), a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is required.[3][7] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[4][6]
- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][6]
- **Hand Protection:** Chemical-impermeable gloves (e.g., nitrile rubber) that satisfy EU Directive 89/686/EEC and the EN 374 standard must be worn.[4] Gloves should be inspected before use and disposed of properly after handling the chemical.[4]

- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For operations with a higher risk of exposure, fire/flammable resistant and impervious clothing is recommended.

[4][6]

PPE Workflow Diagram



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Caption: Personal Protective Equipment (PPE) donning sequence.

Experimental Protocol: Safe Handling of Disperse Red 60

This protocol details the step-by-step procedure for safely handling **Disperse Red 60** powder in a laboratory setting.

Objective: To safely weigh and prepare a solution of **Disperse Red 60** while minimizing personnel exposure and preventing contamination.

Materials:

- **Disperse Red 60** powder
- Appropriate solvent (e.g., dichloromethane)[[1](#)]
- Chemical fume hood
- Analytical balance
- Spatula
- Weighing paper or boat
- Beakers and graduated cylinders
- Magnetic stirrer and stir bar
- Wash bottle with solvent
- Waste container for solid waste
- Waste container for liquid waste
- Decontamination solution (e.g., soap and water)

Procedure:

- Preparation:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Gather all necessary materials and place them inside the fume hood to contain any potential spills.
 - Don all required PPE as specified in the PPE Protocol.
- Weighing the Compound:
 - Perform all manipulations of the solid powder within the fume hood.^[4]
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully use a clean spatula to transfer the desired amount of **Disperse Red 60** powder to the weighing boat. Avoid generating dust.^[4]^[6]
 - Once the desired mass is obtained, securely close the primary container of **Disperse Red 60**.
- Preparing the Solution:
 - Place a beaker containing the appropriate volume of solvent on a magnetic stirrer inside the fume hood.
 - Carefully add the weighed **Disperse Red 60** powder to the solvent.
 - Use a small amount of solvent to rinse the weighing boat and spatula to ensure a complete transfer.
 - Activate the magnetic stirrer to dissolve the compound.
- Post-Handling and Decontamination:

- Wipe down the spatula, balance, and any surfaces inside the fume hood that may have been contaminated using a damp cloth.
- Dispose of all contaminated disposables (e.g., weighing boat, gloves, wipes) in the designated solid hazardous waste container.^[3]
- Storage:
 - Store the primary container of **Disperse Red 60** in a cool, dry, well-ventilated area, away from incompatible materials and sources of ignition.^{[4][7][8]} The recommended storage temperature is between 10°C and 30°C.^{[8][9]}

Operational and Disposal Plan

A clear plan for spills, emergencies, and routine disposal is critical for laboratory safety.

Spill Response

- Evacuate: Evacuate non-essential personnel from the immediate area.^[4]
- Communicate: Alert laboratory personnel and the safety officer of the spill.
- Assess: Evaluate the extent of the spill from a safe distance.
- Contain (for small spills):
 - If the spill is small and you are trained to handle it, ensure you are wearing appropriate PPE.
 - Dampen the spilled solid material with water to prevent dust from becoming airborne.^[10]
 - Use absorbent paper dampened with water to pick up the material.^{[3][10]}
 - Collect the contaminated material and place it in a sealed, labeled container for hazardous waste disposal.^{[3][4]}
- Decontaminate: Clean the spill area thoroughly with soap and water.^{[3][10]}

First Aid Measures

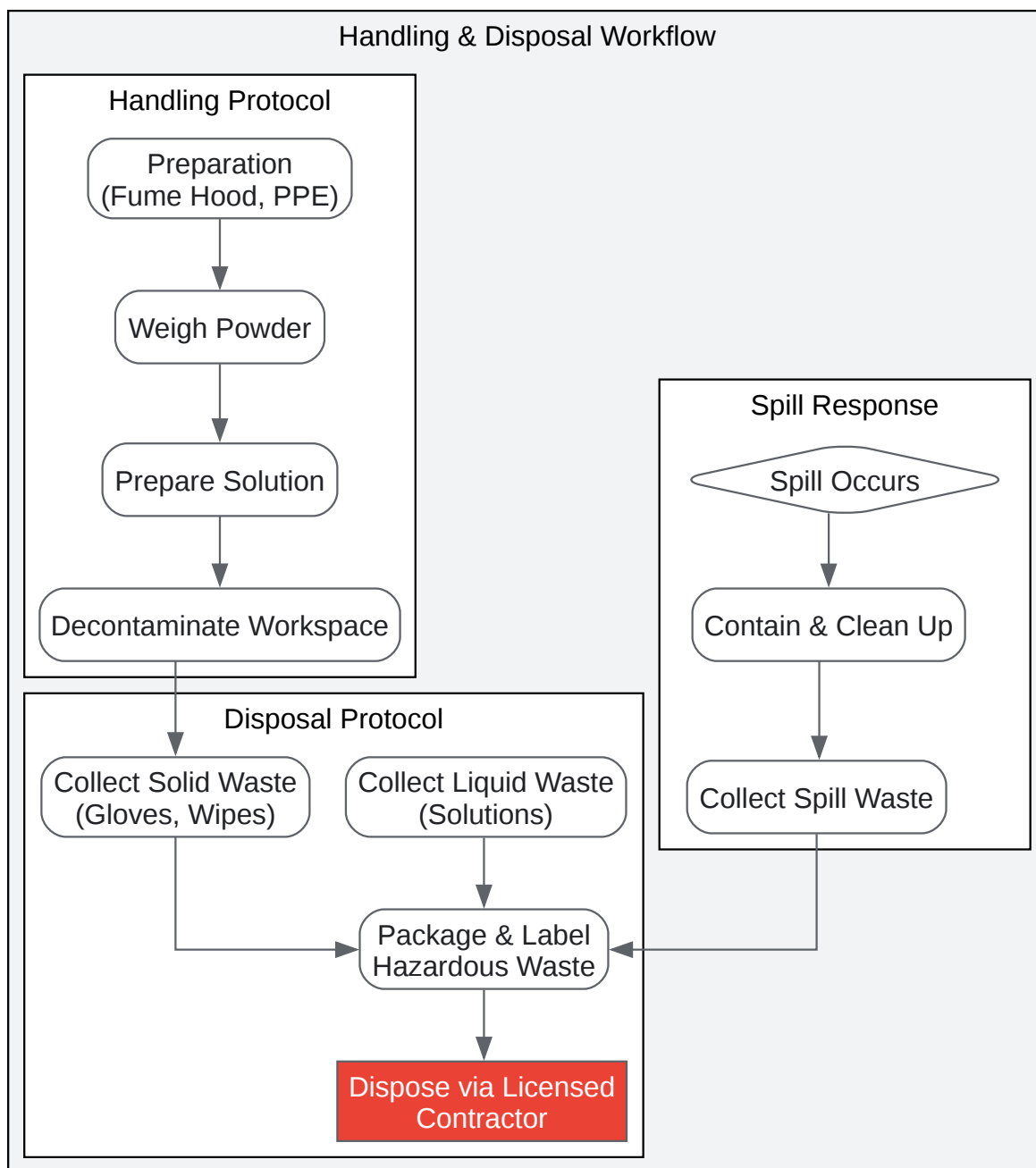
- Skin Contact: Immediately remove contaminated clothing.[3][4] Wash the affected skin area with plenty of soap and water.[3][4] If skin irritation or a rash occurs, seek medical attention.[4][6]
- Eye Contact: Immediately flush eyes with plenty of pure water for at least 15 minutes, removing contact lenses if present.[3][4] Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[3][4] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Rinse the mouth with water.[4] Do not induce vomiting.[4] Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4][6]

Disposal Plan

All waste containing **Disperse Red 60** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid materials (e.g., gloves, weighing paper, absorbent pads) in a clearly labeled, sealed, and vapor-tight plastic bag or container.[3]
- Liquid Waste: Collect all solutions containing **Disperse Red 60** in a labeled, sealed, and appropriate hazardous waste container.
- Final Disposal: Dispose of all waste through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing, in accordance with all local, state, and federal regulations.[4] Do not discharge into drains or the environment.[4]

Handling and Disposal Workflow



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